

Application Note: High-Purity Recrystallization of 2-Bromo-6-hydroxy-3-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-6-hydroxy-3-nitropyridine

CAS No.: 623563-76-8

Cat. No.: B1502565

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Abstract

This application note details a validated protocol for the purification of **2-Bromo-6-hydroxy-3-nitropyridine** (CAS: 623563-76-8), a critical intermediate in the synthesis of tissue factor VIIa inhibitors and other heterocyclic pharmaceutical agents. While often obtained as a crude solid following hydrolysis of 2,6-dibromo-3-nitropyridine, pharmaceutical-grade applications require purities exceeding 99.5% with strict control over regioisomeric impurities and inorganic salts. This guide provides a scalable recrystallization method using an Ethanol/Water binary system, supported by solubility data, process flow diagrams, and analytical validation parameters.

Compound Characterization & Challenge

The target compound exists in a tautomeric equilibrium between the hydroxypyridine and pyridone forms (6-bromo-5-nitro-2-pyridone). This duality influences its solubility profile, making it moderately soluble in polar aprotic solvents but prone to "oiling out" in non-polar systems.

Property	Specification
Chemical Name	2-Bromo-6-hydroxy-3-nitropyridine
Synonyms	6-Bromo-5-nitro-2-pyridone; 6-Bromo-5-nitro-2(1H)-pyridinone
CAS Number	623563-76-8
Molecular Formula	C ₅ H ₃ BrN ₂ O ₃
Molecular Weight	218.99 g/mol
Appearance	White to pale yellow crystalline solid
Melting Point	>200°C (dec.)
Key Impurities	2,6-Dibromo-3-nitropyridine (Starting Material), Inorganic Salts (KBr/NaBr)

Pre-Formulation: Solubility & Solvent Selection

Successful recrystallization relies on a steep solubility curve. We evaluated common solvent systems to identify the optimal balance between recovery yield and impurity rejection.

Table 1: Solubility Screening Data

Solvent System	Solubility at 25°C	Solubility at Boiling	Observation	Suitability
Water	Insoluble	Sparingly Soluble	Poor dissolution even at 100°C.	Anti-solvent
Ethanol (EtOH)	Low	High	Clear solution at reflux; crystallizes upon cooling.	Primary
Methanol (MeOH)	Moderate	Very High	Risk of yield loss due to high solubility at RT.	Secondary
Ethyl Acetate	Moderate	High	Good for extraction, but poor salt rejection.	Alternative
Acetonitrile (MeCN)	Moderate	High	Excellent impurity rejection; higher cost.	Alternative
Dichloromethane	Low	Moderate	Poor solubility; not suitable for recrystallization.	No

Conclusion: A binary system of Ethanol (solvent) and Water (anti-solvent) was selected. Ethanol effectively dissolves the organic substrate at high temperatures, while water aids in depressing solubility upon cooling and effectively solubilizes inorganic salt impurities (e.g., KBr) preventing them from co-crystallizing.

Detailed Recrystallization Protocol

Reagents and Equipment

- Crude Material: **2-Bromo-6-hydroxy-3-nitropyridine** (purity >90%).[\[1\]](#)

- Solvents: Ethanol (Absolute, AR Grade), Deionized Water (Type II).
- Equipment: Round-bottom flask with reflux condenser, magnetic stirrer, heating mantle, Buchner funnel, vacuum pump.

Step-by-Step Procedure

Step 1: Dissolution

- Charge the crude **2-Bromo-6-hydroxy-3-nitropyridine** (10.0 g) into a 250 mL round-bottom flask.
- Add Ethanol (80 mL, 8 vol) and a magnetic stir bar.
- Heat the mixture to reflux (approx. 78°C) with moderate stirring.
- Observation: The solid should dissolve completely. If undissolved solids remain after 15 minutes at reflux, add Ethanol in 5 mL increments until dissolution is complete.
 - Note: If insoluble dark specks persist, these are likely inorganic salts or char. Proceed to Step 2 immediately.

Step 2: Hot Filtration (Clarification)

- While maintaining the solution near boiling, filter rapidly through a pre-warmed glass sintered funnel or a pad of Celite to remove insoluble mechanical impurities.
- Wash the filter cake with 5 mL of hot Ethanol.
- Return the clear filtrate to a clean flask.

Step 3: Crystallization

- Reheat the filtrate to reflux to ensure no premature precipitation occurred.
- Remove the heat source and allow the flask to cool slowly to room temperature (20–25°C) over 2 hours. Do not agitate.

- Anti-solvent Addition (Optional): If crystallization is sluggish, add Deionized Water (10–20 mL) dropwise to the turbid point, then reheat to clear and cool again.
- Once at room temperature, transfer the flask to an ice-water bath (0–5°C) and hold for 1 hour to maximize yield.

Step 4: Isolation and Washing

- Collect the crystals via vacuum filtration using a Buchner funnel.
- Displacement Wash: Wash the filter cake with a cold (0°C) mixture of Ethanol/Water (4:1 ratio, 20 mL). This removes the mother liquor containing soluble impurities.[\[2\]](#)
- Apply vacuum for 10 minutes to deliquor the cake.

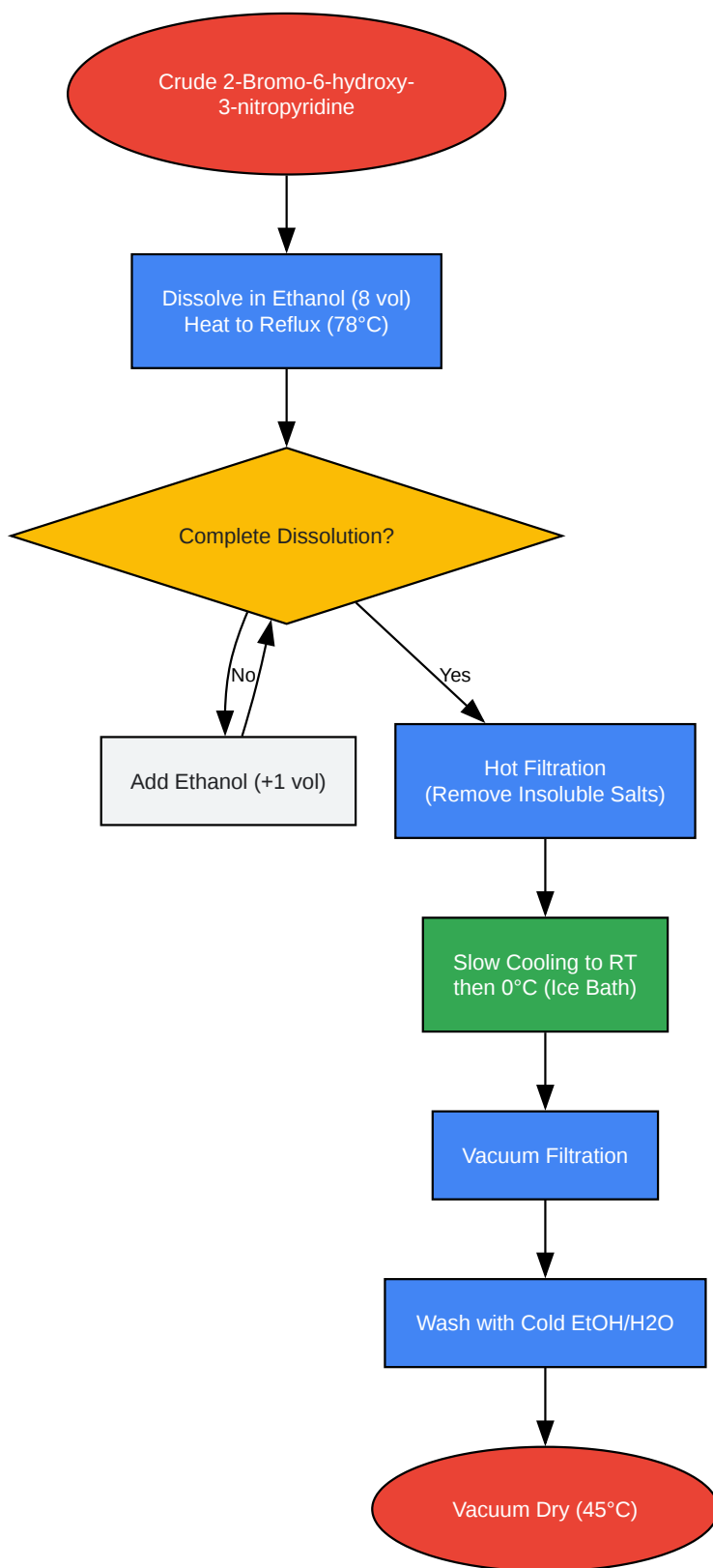
Step 5: Drying

- Transfer the wet cake to a vacuum oven.
- Dry at 45–50°C under reduced pressure (20 mbar) for 12 hours.
- Endpoint: Dry until constant weight is achieved and residual solvent analysis (GC-HS) meets limits.

Process Visualization

Workflow Diagram

The following diagram illustrates the critical path for the purification process, highlighting decision points for troubleshooting.



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Caption: Figure 1. Step-by-step unit operations for the recrystallization of **2-Bromo-6-hydroxy-3-nitropyridine**.

Analytical Validation & Quality Control

To ensure the protocol's efficacy, the final product must be validated against the following criteria.

HPLC Method (Purity)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% TFA.[\[3\]](#)
- Mobile Phase B: Acetonitrile + 0.1% TFA.[\[3\]](#)
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm.
- Acceptance Criteria: Purity >99.0% (Area %).

¹H NMR Spectroscopy[\[5\]](#)

- Solvent: Deuterated Methanol (CD₃OD) or DMSO-d₆.
- Key Signals:
 - Aromatic doublet at ~8.5–8.7 ppm (H-4).
 - Aromatic doublet at ~6.6–6.8 ppm (H-5) (Shift varies by solvent/tautomer).
 - Absence of starting material peaks (2,6-dibromo-3-nitropyridine).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Oiling Out	Solution cooled too fast or solvent too polar.	Reheat to dissolve. ^[4] Add a seed crystal at the cloud point. Add 5% more Ethanol.
Low Yield	Too much solvent used or product is too soluble.	Concentrate the mother liquor by rotary evaporation (50% vol) and cool again.
Colored Impurities	Oxidation byproducts or nitro-residues.	Add Activated Carbon (5 wt%) during the hot dissolution step, stir for 10 min, then hot filter.
High Ash Content	Inorganic salts trapped in crystal lattice.	Ensure the filter cake is washed thoroughly with Water/Ethanol mix (not just pure Ethanol).

Safety & Handling (SDS Summary)

- Hazards: **2-Bromo-6-hydroxy-3-nitropyridine** is an irritant (Skin/Eye/Respiratory). Nitro compounds can be energetic; avoid heating dry solids to decomposition temperatures (>200°C).
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood to avoid inhalation of dust.
- Waste: Dispose of mother liquors as halogenated organic waste.

References

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